

Commercial Suppliers and Availability of Oxytetracycline-d3: A Technical Guide

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Compound of Interest

Compound Name: Oxytetracycline-d3

Cat. No.: B15557000

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This technical guide provides an in-depth overview of the commercial availability of **Oxytetracycline-d3**, a crucial isotopically labeled internal standard for quantitative bioanalytical studies. This document outlines key suppliers and provides detailed experimental protocols for its use in analytical methodologies.

Commercial Availability of Oxytetracycline-d3

Oxytetracycline-d3 is available from specialized chemical suppliers who provide reference standards for research and development purposes. The following table summarizes the available information on commercial suppliers.

Supplier	Catalog Number	Molecular Formula	Molecular Weight	Availability	Notes
Aquigen Bio Sciences	AQ-O006720	C ₂₂ H ₂₁ D ₃ N ₂ O ₉	463.5	In Stock / Custom Synthesis	Provided with a comprehensive Certificate of Analysis. Intended for analytical and QC applications. [1]
Alentris Research Pvt. Ltd.	---	C ₂₂ H ₂₁ D ₃ N ₂ O ₉	463.5	Please Inquire	Listed as a research chemical.

Experimental Protocols

Oxytetracycline-d3 is primarily utilized as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) methods to ensure accurate quantification of oxytetracycline in various matrices. Below are representative protocols derived from established analytical methods for tetracyclines.

Quantification of Oxytetracycline in Biological Matrices (Plasma, Urine, Seminal Plasma) by LC-MS/MS

This protocol is adapted from a validated method for oxytetracycline determination and is suitable for pharmacokinetic studies.[\[2\]](#)[\[3\]](#)

a. Sample Preparation and Extraction:

- Thaw frozen biological samples (plasma, seminal plasma, urine) at room temperature.
- To a 1.5 mL microtube, add 200 µL of the sample matrix.
- Add 20 µL of the **Oxytetracycline-d3** internal standard working solution.

- Add 200 μ L of an extraction mixture (e.g., 10% trichloroacetic acid in water, pH 2.0).
- Vortex the mixture for 30 seconds.
- Centrifuge at 21,000 x g for 10 minutes at 4°C.
- Transfer 50 μ L of the supernatant and dilute with 450 μ L of a water:methanol mixture (90:10, v/v) containing 5 mM ammonium formate and 0.1% formic acid.
- The sample is now ready for injection into the LC-MS/MS system.

b. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reversed-phase C18 column (e.g., BEH C18) is effective for separation.[\[2\]](#)[\[3\]](#)
- Mobile Phase: A gradient elution using:
 - Mobile Phase A: Water with 0.1% formic acid.[\[4\]](#)
 - Mobile Phase B: Methanol with 0.1% formic acid.[\[4\]](#)
- Flow Rate: A typical flow rate is between 0.2 mL/min and 1.0 mL/min.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Injection Volume: 2-20 μ L.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Mass Spectrometer: A tandem mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- MRM Transitions:
 - Oxytetracycline: 461.1 \rightarrow 425.8[\[2\]](#)
 - **Oxytetracycline-d3** (Internal Standard): 464.1 \rightarrow 428.8 (projected)

c. Data Analysis:

- Quantification is performed by comparing the peak area ratio of the analyte (Oxytetracycline) to the internal standard (**Oxytetracycline-d3**) against a calibration curve prepared in the same biological matrix.[4]

Analysis of Oxytetracycline in Animal Tissues by HPLC

This protocol outlines a method for the extraction and analysis of oxytetracycline residues from tissue samples, where **Oxytetracycline-d3** would serve as an ideal internal standard for methods adapted to LC-MS.[6][8]

a. Extraction from Tissue:

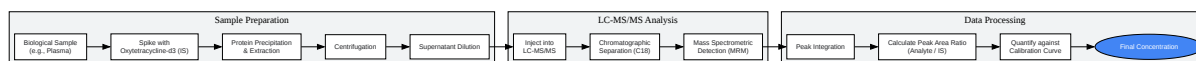
- Homogenize 2 grams of the tissue sample.
- Add 10 mL of an extraction solution (e.g., 0.1 M succinic acid or McIlvaine buffer).[6][8]
- Vortex and shake vigorously.
- Centrifuge the sample to separate the supernatant.
- Repeat the extraction step on the pellet and combine the supernatants.

b. Solid Phase Extraction (SPE) Cleanup:

- Condition an Oasis HLB SPE cartridge with methanol, followed by water, and then the extraction solution.[6][8]
- Load the extracted supernatant onto the SPE cartridge.
- Wash the cartridge with water to remove interferences.
- Elute the tetracyclines with methanolic oxalic acid or methanol.[6]
- The eluent can then be evaporated and reconstituted in the mobile phase for analysis.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the quantification of oxytetracycline in a biological sample using an isotopically labeled internal standard.



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Caption: Workflow for Oxytetracycline quantification using an internal standard.

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References

- 1. Oxytetracycline D3 | CAS No: NA [aquigenbio.com]
- 2. Validation of a single liquid chromatography-tandem mass spectrometry approach for oxytetracycline determination in bull plasma, seminal plasma and urine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. fda.gov [fda.gov]
- 5. veterinarypharmacon.com [veterinarypharmacon.com]
- 6. jfda-online.com [jfda-online.com]
- 7. mdpi.com [mdpi.com]
- 8. fda.gov [fda.gov]
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